

# Benzyl N-(4-aminobutyl)carbamate hydrochloride material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: *Benzyl N-(4-aminobutyl)carbamate hydrochloride*

Cat. No.: *B103400*

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An In-depth Technical Guide on the Material Safety Data Sheet for **Benzyl N-(4-aminobutyl)carbamate hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

## Chemical Identification

**Benzyl N-(4-aminobutyl)carbamate hydrochloride** is a chemical compound commonly used as a linker in the synthesis of more complex molecules, particularly in the development of Proteolysis Targeting Chimeras (PROTACs).<sup>[1]</sup> Accurate identification is critical for safety and experimental reproducibility.

Identifier	Value
Chemical Name	Benzyl N-(4-aminobutyl)carbamate hydrochloride[2]
Synonyms	N-Carbobenzoxy-1,4-diaminobutane hydrochloride, Z-1,4-diaminobutane.HCl, N-Cbz-1,4-diaminobutane HCl[2]
CAS Number	18807-73-3[1][2][3]
Molecular Formula	C <sub>12</sub> H <sub>19</sub> ClN <sub>2</sub> O <sub>2</sub> [1][2]
Molecular Weight	258.75 g/mol [1]
Structure	(As per IUPAC name)

## Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory tract.[2][4]

GHS Classification	Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation[2][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[2][4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[2][4]

Signal Word: Warning[2]

Precautionary Statements (Selected):

Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4][5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[4][5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
P405	Store locked up.[5][6]
P501	Dispose of contents/container to an approved waste disposal plant.[5][6]

## Physicochemical Properties

The physical and chemical properties are essential for safe handling, storage, and use in experimental settings.

Property	Value
Physical State	Solid, Powder[7][8]
Appearance	Light cream[8]
Melting Point	192 - 196 °C[7]
Solubility	DMSO (Slightly), Methanol (Slightly)[7]
Stability	Stable under normal conditions.[6]
Incompatible Materials	Strong oxidizing agents, Strong acids.[6]

## Toxicological Information

Comprehensive toxicological data for this specific compound is limited. Many data sheets report "no data available" for acute toxicity metrics such as LD50 or LC50.[8] The toxicological properties have not been fully investigated.[6] The known hazards are based on irritation potential.

Toxicity Endpoint	Result
Acute Toxicity	No data available
Skin Corrosion/Irritation	Causes skin irritation[2]
Serious Eye Damage/Irritation	Causes serious eye irritation[2]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

## Experimental Protocols and Workflows

Detailed experimental protocols for the determination of the data presented in safety data sheets are typically not provided by the manufacturer. The reported values for properties like melting point are established using standardized methodologies, such as those outlined by the OECD Guidelines for the Testing of Chemicals.

For researchers handling this or any chemical, a structured approach to safety is paramount. The following workflows, rendered in DOT language, provide a logical framework for risk assessment and safety procedures.

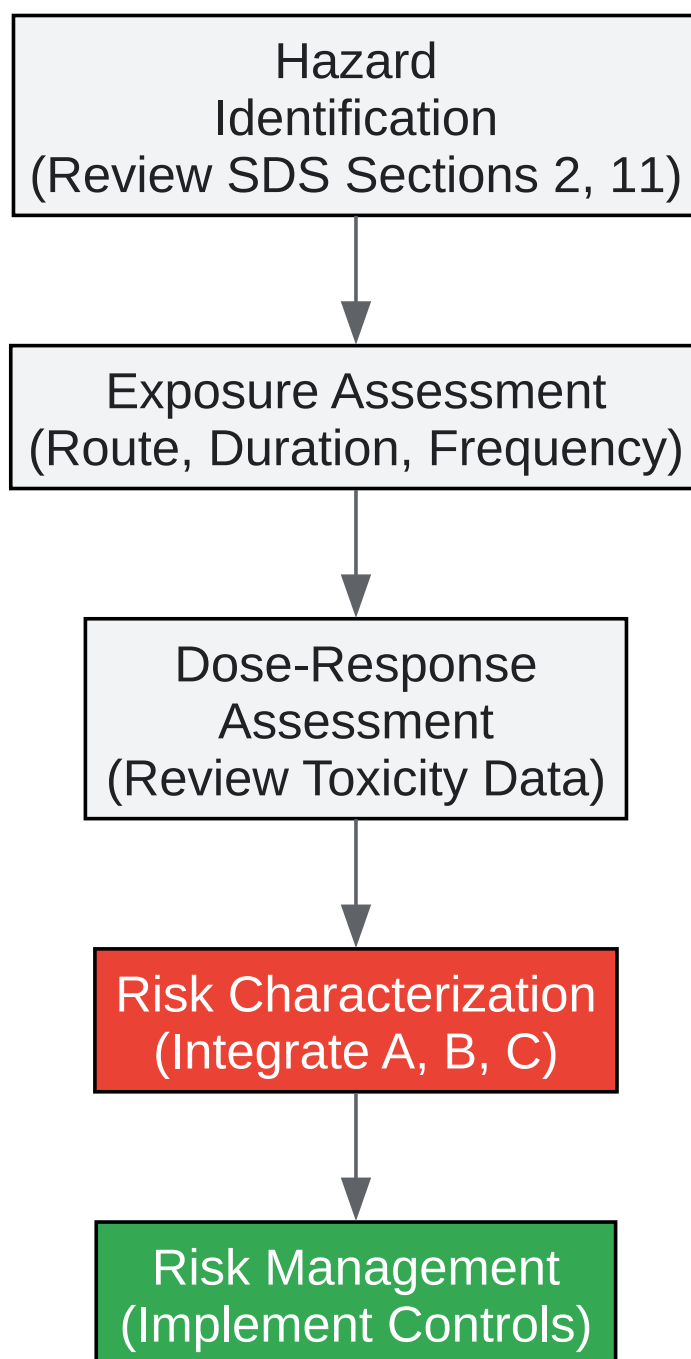


Figure 1. General Chemical Risk Assessment Workflow

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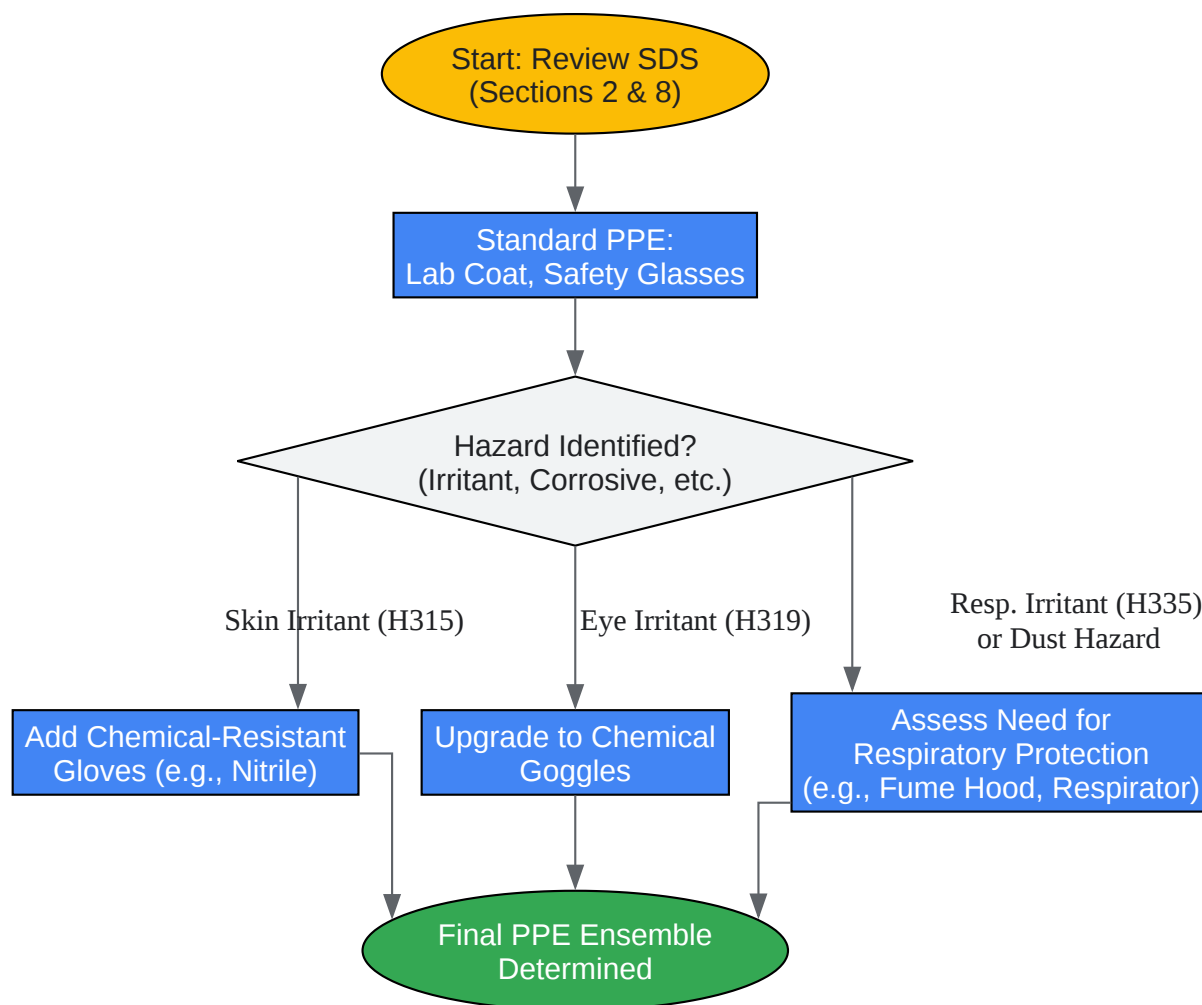


Figure 2. Personal Protective Equipment (PPE) Selection Workflow

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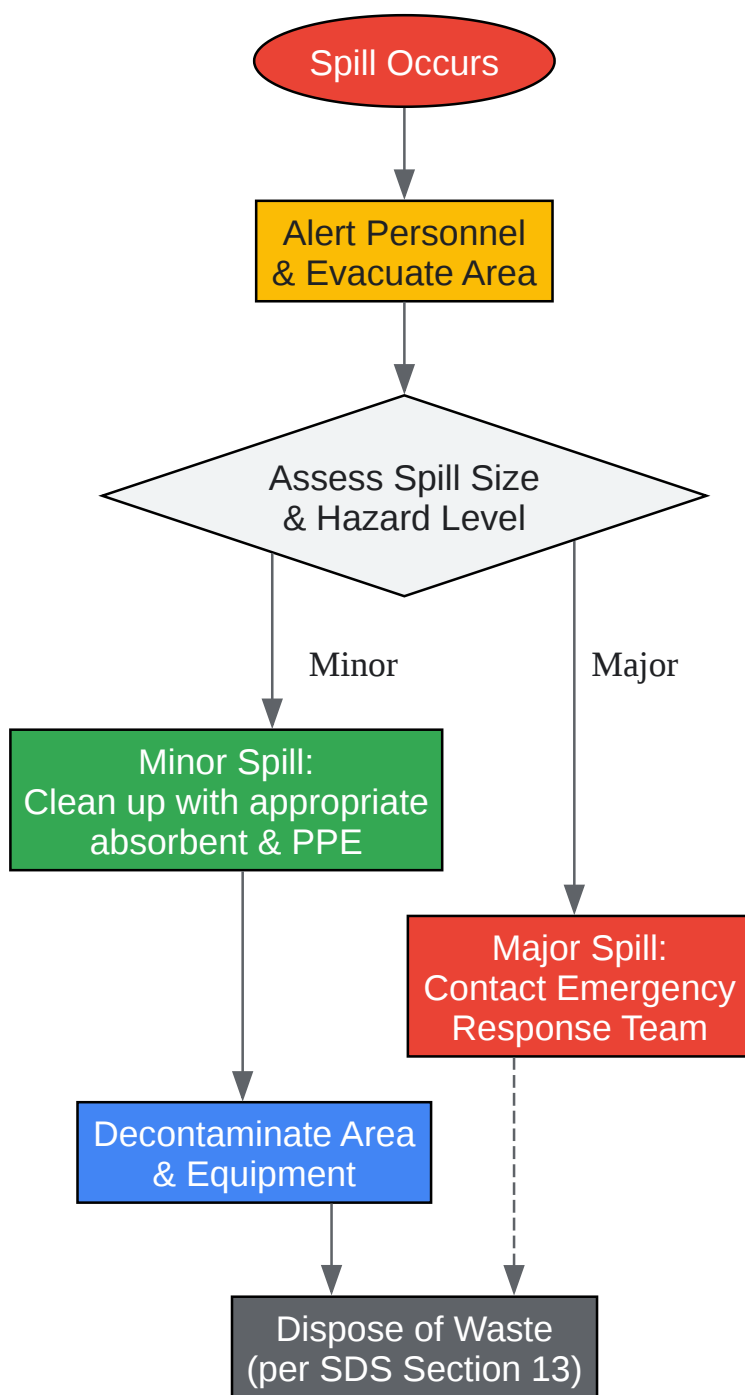


Figure 3. Chemical Spill Response Workflow

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Figure 3. Chemical Spill Response Workflow

## Handling, Storage, and Disposal

Handling: Use only in a well-ventilated area or under a chemical fume hood.[5] Avoid contact with skin and eyes and avoid breathing dust.[6] Wash hands and skin thoroughly after handling.[5]

Storage: Store in a dry, cool, and well-ventilated place.[5][8] Keep the container tightly closed.[5][8] It is recommended to store this material locked up.[5][6]

Disposal: Dispose of the contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.[5] Do not allow the product to enter drains.

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